Introduction: The Significance of 2-NP-AOZ-d4 in Residue Analysis

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Compound of Interest

Compound Name:	*2-NP-AOZ-d4*
CAS No.:	*1007478-57-0*
Cat. No.:	*B1141356*

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Nitrofurans are a class of synthetic broad-spectrum antibiotics. Due to concerns over their carcinogenicity, their use in food-producing animals has been banned in many countries, including the European Union. However, due to their low cost and effectiveness, illegal use persists, necessitating sensitive detection methods to ensure food safety.

The challenge in monitoring nitrofuran residues is their rapid metabolism in animals. The parent compounds are quickly converted into tissue-bound metabolites. For the nitrofuran drug furazolidone, the key metabolite is 3-amino-2-oxazolidinone (AOZ). To enable detection by methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS), AOZ is derivatized, often with 2-nitrobenzaldehyde, to form a more stable product, 3-((2-nitrophenyl)methylidene)amino)-2-oxazolidinone, commonly known as 2-NP-AOZ.

To ensure the accuracy and reliability of these sensitive analytical tests, a stable isotope-labeled internal standard is indispensable. **2-NP-AOZ-d4** serves this exact purpose. It is a deuterated form of 2-NP-AOZ, meaning four hydrogen atoms in the oxazolidinone ring have been replaced with deuterium.[1] This mass shift allows it to be distinguished from the non-labeled analyte by the mass spectrometer, while its near-identical chemical and physical

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properties ensure it behaves similarly during sample extraction, cleanup, and ionization, thereby correcting for matrix effects and variations in analytical performance.[2]

Physicochemical Properties of 2-NP-AOZ-d4

The fundamental characteristics of **2-NP-AOZ-d4** are summarized below. These properties are essential for its use as an analytical standard.

Property	Value	Source(s)
CAS Number	1007478-57-0	[2][3][4][5][6]
Molecular Weight	239.22 g/mol	[4][5][7]
Molecular Formula	$C_{10}H_5D_4N_3O_4$	[4][5]
Synonyms	3-(2-Nitrobenzylidenamino)-2-oxazolidinone-d4, 3-[[(2-Nitrophenyl)methylene]amino]-2-oxazolidinone-d4	[4]
Appearance	Typically a neat solid	
Storage	2-8°C Refrigerator	[4]

The Role of a Deuterated Internal Standard

In quantitative mass spectrometry, the "matrix effect" is a significant challenge. Components of a complex sample (e.g., proteins and fats in milk or honey) can either suppress or enhance the ionization of the target analyte, leading to inaccurate quantification.

Expertise in Practice: The core principle of using a stable isotope-labeled internal standard like **2-NP-AOZ-d4** is to provide a reference point that experiences the same analytical journey as the target analyte (2-NP-AOZ). Because **2-NP-AOZ-d4** is chemically identical to 2-NP-AOZ, it will be lost in the same proportion during sample preparation and will experience the same degree of ion suppression or enhancement in the mass spectrometer's source.[2] By measuring the ratio of the analyte's signal to the internal standard's signal, these variations are normalized, leading to a highly accurate and precise measurement of the analyte's concentration.

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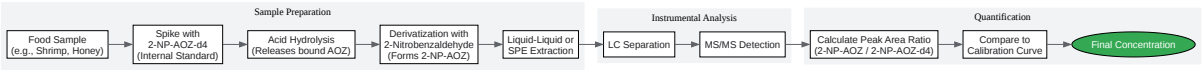
The workflow for using **2-NP-AOZ-d4** as an internal standard is visualized below.



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Caption: Workflow for Nitrofuran Metabolite Analysis using **2-NP-AOZ-d4**.

Experimental Protocol: Quantification of AOZ in Food Matrices

This protocol provides a validated methodology for the determination of furazolidone metabolite (AOZ) residues in food samples, such as shrimp or poultry, using **2-NP-AOZ-d4** as an internal standard.

Materials and Reagents

- **2-NP-AOZ-d4** analytical standard
- 2-NP-AOZ analytical standard
- 2-Nitrobenzaldehyde (2-NBA)
- Hydrochloric acid (HCl)
- Ethyl acetate
- Hexane
- Methanol (LC-MS grade)
- Water (LC-MS grade)

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- Formic acid
- Solid Phase Extraction (SPE) cartridges

Step-by-Step Methodology

- Sample Homogenization: Weigh 1.0 g (± 0.1 g) of the homogenized food sample into a 50 mL polypropylene centrifuge tube.
- Internal Standard Spiking: Add a known concentration of **2-NP-AOZ-d4** solution (e.g., 100 µL of a 100 ng/mL solution) to each sample, calibrator, and quality control sample. This step is critical; the internal standard must be added at the very beginning to account for losses throughout the entire process.
- Hydrolysis: Add 5 mL of water and 0.5 mL of 1M HCl. Vortex vigorously for 1 minute. This acid hydrolysis step is essential to cleave the protein-bound metabolites, releasing the AOZ.
- Derivatization: Add 200 µL of 50 mM 2-nitrobenzaldehyde in methanol. Vortex and incubate at 37°C overnight. This reaction converts the released AOZ into the stable 2-NP-AOZ derivative, which is amenable to LC-MS analysis. The deuterated standard does not undergo this reaction as it is already in the derivatized form.
- Extraction and Cleanup:
  - Neutralize the sample with 0.5 mL of 1M NaOH.
  - Add 5 mL of ethyl acetate, vortex for 10 minutes, and centrifuge at 4000 rpm for 10 minutes.
  - Transfer the upper organic layer (ethyl acetate) to a new tube.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
  - Reconstitute the residue in 1 mL of hexane/ethyl acetate (1:1, v/v) for further cleanup by SPE or directly in the mobile phase for LC-MS/MS injection.
- LC-MS/MS Analysis:

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- Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol.
- Gradient: A suitable gradient starting from high aqueous content to high organic content to elute the analytes.
- Injection Volume: 5-10 µL.
- MS/MS Detection: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode with Multiple Reaction Monitoring (MRM). Monitor at least two transitions for both 2-NP-AOZ and **2-NP-AOZ-d4** to ensure identity confirmation and accurate quantification.

Data Analysis and Validation

The concentration of AOZ in the original sample is calculated by constructing a calibration curve from standards containing fixed amounts of **2-NP-AOZ-d4** and varying amounts of 2-NP-AOZ. The peak area ratio of the analyte to the internal standard is plotted against the analyte concentration. This self-validating system ensures that any experimental variability affecting the analyte will also affect the internal standard, preserving the accuracy of the final calculated concentration.

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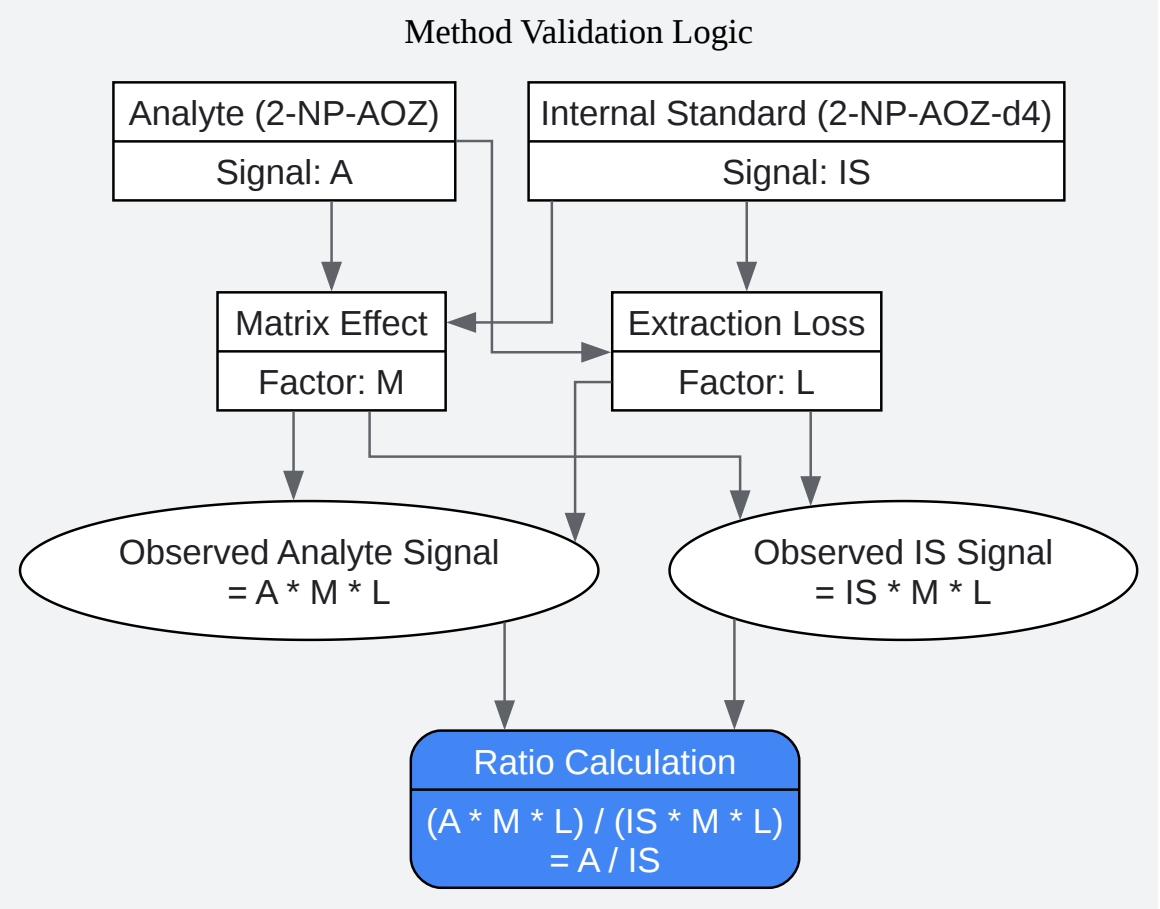

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Caption: Logic of Matrix Effect Correction using an Internal Standard.

Conclusion

2-NP-AOZ-d4 is a highly specialized and indispensable tool in modern analytical chemistry, particularly in the realm of food safety and regulatory compliance. Its role as a deuterated internal standard provides the necessary accuracy and robustness for the quantification of nitrofuran antibiotic residues in complex biological matrices. By understanding its properties and applying it within a validated, self-correcting analytical workflow, researchers and drug development professionals can achieve reliable and defensible results, ultimately contributing to public health protection.

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- To cite this document: BenchChem. [Introduction: The Significance of 2-NP-AOZ-d4 in Residue Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1141356/docs#introduction-the-significance-of-2-np-aoz-d4-in-residue-analysis]

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